

Structural confirmation of 3-ethyltetrahydro-2H-pyran-2-one using spectroscopy.

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Compound of Interest

Compound Name: 2H-Pyran-2-one, 3-ethyltetrahydro-

CAS No.: 32821-68-4

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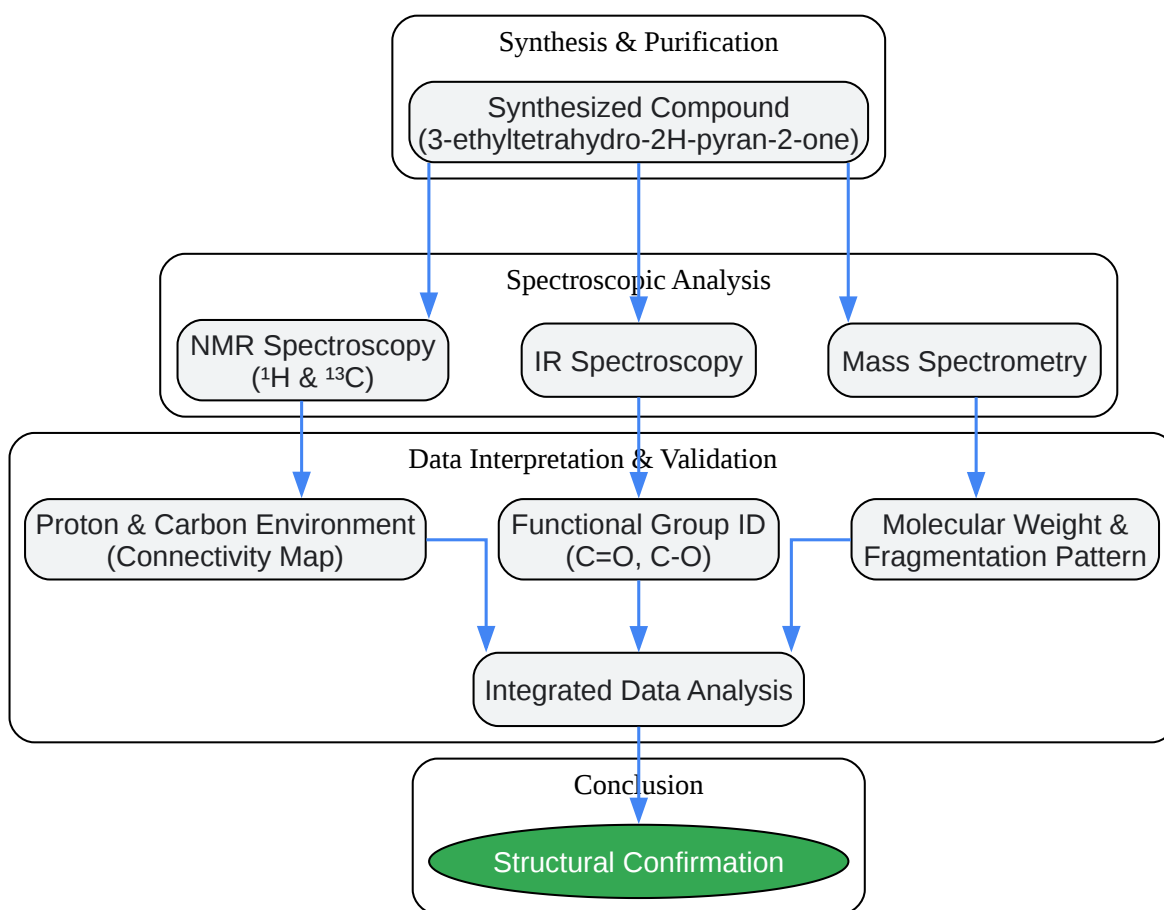
An In-Depth Technical Guide to the Structural Confirmation of 3-Ethyltetrahydro-2H-pyran-2-one Using Spectroscopy

Authored by a Senior Application Scientist

In the landscape of chemical synthesis and drug development, the unambiguous structural confirmation of novel molecules is a cornerstone of scientific rigor. This guide provides a comprehensive, multi-faceted spectroscopic approach to the structural elucidation of 3-ethyltetrahydro-2H-pyran-2-one, a δ -lactone. By integrating data from Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), we present a self-validating workflow for researchers, scientists, and professionals in the field. This document moves beyond a simple recitation of data, delving into the causal reasoning behind experimental choices and data interpretation, thereby providing a robust framework for structural validation. For comparative analysis, spectral data of the parent compound, δ -valerolactone, will be referenced to highlight the structural influence of the 3-ethyl substituent.

The Analytical Workflow: An Integrated Spectroscopic Approach

The confirmation of a chemical structure is most reliable when evidence is drawn from multiple, orthogonal analytical techniques. Each method provides a unique piece of the structural puzzle, and together, they offer a comprehensive and self-validating picture. The workflow for the structural confirmation of 3-ethyltetrahydro-2H-pyran-2-one is outlined below.

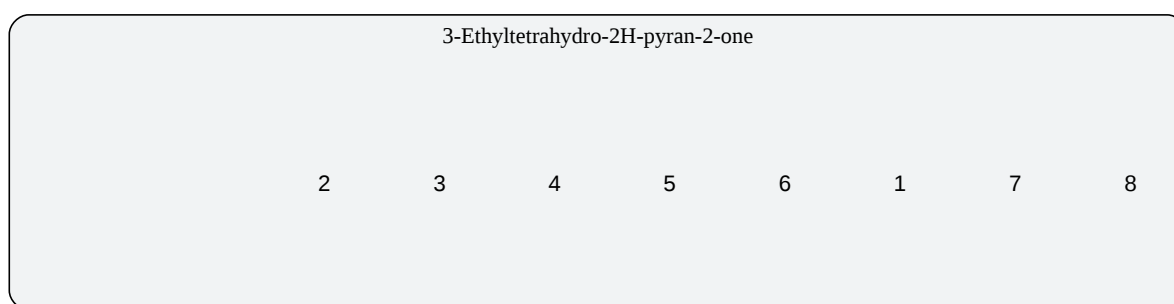


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Caption: Integrated workflow for the structural confirmation of 3-ethyltetrahydro-2H-pyran-2-one.

Molecular Structure and Atom Numbering

For clarity in spectral assignments, the following numbering scheme for 3-ethyltetrahydro-2H-pyran-2-one will be used throughout this guide.



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Caption: Structure and atom numbering of 3-ethyltetrahydro-2H-pyran-2-one.

¹H NMR Spectroscopy: Elucidating Proton Environments

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy provides detailed information about the chemical environment, connectivity, and number of different types of protons in a molecule.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.6-0.8 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- Data Acquisition: Acquire the ^1H NMR spectrum on a 400 MHz (or higher) spectrometer.
- Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals to determine the relative number of protons.

Data Interpretation and Comparative Analysis

The ^1H NMR spectrum of 3-ethyltetrahydro-2H-pyran-2-one is expected to show distinct signals for the protons on the pyran ring and the ethyl substituent. The presence of the electron-withdrawing ester oxygen and carbonyl group significantly influences the chemical shifts of adjacent protons.

Proton Assignment	δ -Valerolactone (Reference)[1]	3-Ethyltetrahydro-2H-pyran-2-one (Expected)	Multiplicity	Integration
H-6 ($\text{CH}_2\text{-O}$)	4.34 (t)	~4.3 (m)	Multiplet	2H
H-3 (CH-C=O)	2.55 (t)	~2.4 (m)	Multiplet	1H
H-4, H-5 (CH_2)	1.63-2.15 (m)	~1.5-2.0 (m)	Multiplet	4H
H-7 (CH_2 of ethyl)	N/A	~1.7 (m)	Multiplet	2H
H-8 (CH_3 of ethyl)	N/A	~0.9 (t)	Triplet	3H

Causality Behind Spectral Features:

- H-6 Protons: These protons are adjacent to the ester oxygen and are therefore deshielded, appearing at a characteristic downfield shift of around 4.3 ppm. In the parent δ -valerolactone, this signal is a clean triplet due to coupling with the H-5 protons[1]. In the substituted compound, this may appear as a more complex multiplet.

- **H-3 Proton:** This proton is alpha to the carbonyl group. The introduction of the ethyl group at this position shifts the signal slightly upfield compared to the unsubstituted lactone and results in a more complex multiplet due to coupling with protons on C-4 and the ethyl group's methylene protons (H-7).
- **Ethyl Group Protons (H-7 and H-8):** The methylene protons (H-7) of the ethyl group are expected to appear as a multiplet, while the methyl protons (H-8) will be a triplet due to coupling with the adjacent methylene protons, appearing in the typical alkyl region around 0.9 ppm.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

^{13}C NMR spectroscopy is instrumental in determining the number of non-equivalent carbon atoms and identifying the types of carbon environments (e.g., C=O, C-O, alkyl).

Experimental Protocol: ^{13}C NMR

- **Sample Preparation:** Use the same sample prepared for ^1H NMR spectroscopy.
- **Data Acquisition:** Acquire a proton-decoupled ^{13}C NMR spectrum on a 100 MHz (or higher) spectrometer.
- **Processing:** Process the FID to obtain the spectrum, which will show a single peak for each unique carbon atom.

Data Interpretation and Comparative Analysis

The molecular formula of 3-ethyltetrahydro-2H-pyran-2-one ($\text{C}_7\text{H}_{12}\text{O}_2$) indicates the presence of seven carbon atoms, which should be reflected in the ^{13}C NMR spectrum.

Carbon Assignment	δ -Valerolactone (Reference)	3-Ethyltetrahydro-2H-pyran-2-one (Experimental/Expected)[2]
C-2 (C=O)	~175 ppm	~174.5 ppm
C-6 (CH ₂ -O)	~69 ppm	~68.4 ppm
C-3 (CH-Et)	~30 ppm	~41.0 ppm
C-4 (CH ₂)	~22 ppm	~24.3 ppm
C-5 (CH ₂)	~28 ppm	~22.1 ppm
C-7 (CH ₂ of ethyl)	N/A	~24.2 ppm
C-8 (CH ₃ of ethyl)	N/A	~11.3 ppm

Causality Behind Spectral Features:

- **Carbonyl Carbon (C-2):** The ester carbonyl carbon is highly deshielded and appears significantly downfield, typically around 174.5 ppm, which is a hallmark of a lactone or ester functional group[2].
- **C-6 Carbon:** This carbon, being attached to the ester oxygen, is also deshielded and appears around 68.4 ppm[2].
- **Alkyl Carbons:** The remaining carbons of the ring and the ethyl group appear in the upfield region (10-45 ppm). The substitution at C-3 with an ethyl group leads to a more complex alkyl region compared to the simpler spectrum of δ -valerolactone.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective method for identifying the presence of specific functional groups within a molecule. For lactones, the carbonyl (C=O) stretch is a particularly strong and diagnostic absorption.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** Place a drop of the neat liquid sample on a salt plate (e.g., NaCl or KBr) or use an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the IR spectrum over the range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands and their frequencies.

Data Interpretation and Comparative Analysis

The IR spectrum provides definitive evidence for the lactone functional group.

Vibrational Mode	Expected Frequency (cm^{-1}) for 3-ethyltetrahydro-2H- pyran-2-one	Characteristic of
C=O Stretch	~1735-1750 cm^{-1}	Saturated six-membered ring lactone (δ -lactone)[3]
C-O Stretch	~1150-1250 cm^{-1}	Ester C-O bond
C-H Stretch	~2850-2960 cm^{-1}	sp^3 C-H bonds

Causality Behind Spectral Features:

- **The Carbonyl Stretch:** The position of the C=O stretching frequency is highly dependent on ring size and strain. For a saturated six-membered ring lactone (δ -lactone), this absorption is typically found around 1735-1750 cm^{-1} , which is similar to that of an acyclic ester[3]. This distinguishes it from five-membered (γ) lactones, which absorb at a higher frequency (~1770 cm^{-1}) due to increased ring strain[3]. The presence of a strong absorption band in this region is compelling evidence for the δ -lactone structure.

Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry (MS) provides the molecular weight of the compound and, through analysis of its fragmentation patterns, offers further structural clues.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer, typically via direct infusion or through a gas or liquid chromatograph.
- **Ionization:** Use an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Data Acquisition:** Acquire the mass spectrum, which plots ion abundance versus mass-to-charge ratio (m/z).

Data Interpretation and Comparative Analysis

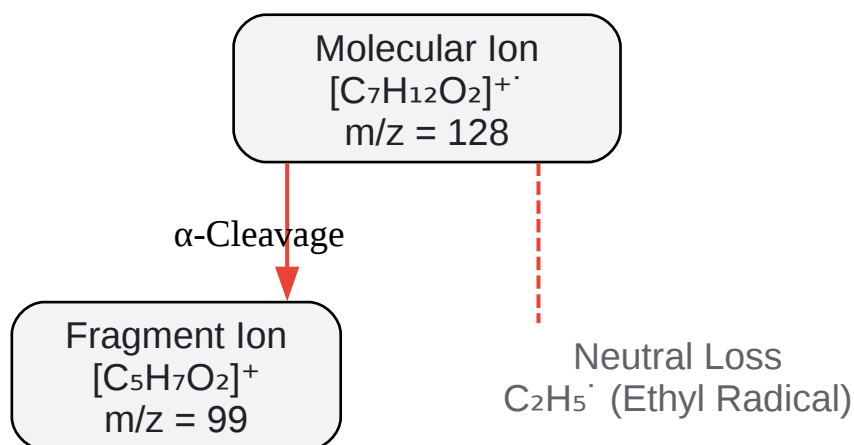
The molecular formula $C_7H_{12}O_2$ corresponds to a molecular weight of 128.17 g/mol .

Ion	m/z (Expected)	Identity/Origin
$[M]^+$	128	Molecular Ion
$[M-C_2H_5]^+$	99	Loss of the ethyl group
$[M-C_2H_4]^+$	100	McLafferty rearrangement (if applicable) or loss of ethene
$C_4H_5O^+$	69	Common fragment from lactone ring cleavage

Causality Behind Fragmentation:

- **Molecular Ion Peak:** The presence of a peak at $m/z = 128$ confirms the molecular weight of the compound.
- **Alpha-Cleavage:** A common fragmentation pathway for lactones is the cleavage of the bond alpha to the carbonyl group. In this case, the loss of the ethyl group (mass = 29) would result in a fragment at $m/z = 99$.
- **Ring Cleavage:** Lactone rings can undergo various characteristic cleavage patterns, providing further structural confirmation.

The fragmentation of the parent δ -valerolactone shows a base peak at $m/z = 42$ and a significant peak for the molecular ion at $m/z = 100$ [4]. The fragmentation of 3-ethyltetrahydro-2H-pyran-2-one is expected to be influenced by the presence of the ethyl group, leading to the characteristic loss of 29 amu.



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Caption: Key fragmentation pathway of 3-ethyltetrahydro-2H-pyran-2-one in Mass Spectrometry.

Conclusion: A Unified Structural Confirmation

The structural confirmation of 3-ethyltetrahydro-2H-pyran-2-one is robustly achieved through the synergistic interpretation of multiple spectroscopic techniques.

- 1H and ^{13}C NMR spectroscopy collectively map out the carbon-hydrogen framework, confirming the presence of the tetrahydropyran ring, the ethyl substituent at the C-3 position, and the relative placement of all atoms.
- IR spectroscopy provides unequivocal evidence of the δ -lactone functional group through its characteristic carbonyl absorption frequency.
- Mass spectrometry confirms the molecular weight and provides corroborating structural evidence through predictable fragmentation patterns, such as the loss of the ethyl group.

Together, these techniques provide a self-validating and comprehensive body of evidence that unambiguously confirms the structure of 3-ethyltetrahydro-2H-pyran-2-one. This integrated

approach exemplifies a rigorous standard for structural elucidation in modern chemical research.

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